

Barasertib dihydrochloride solubility issues in DMSO

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Compound of Interest

Compound Name: Barasertib dihydrochloride

Cat. No.: B1628234

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Barasertib Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling and use of **Barasertib dihydrochloride**, with a specific focus on addressing solubility challenges in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is **Barasertib dihydrochloride** and what is its mechanism of action?

Barasertib dihydrochloride (also known as AZD1152 dihydrochloride) is the prodrug of Barasertib-HQPA (AZD1152-HQPA).^{[1][2][3]} In plasma, it is rapidly converted to its active form, Barasertib-HQPA, which is a highly selective and potent inhibitor of Aurora B kinase.^{[2][4]} Aurora B kinase is a key regulator of mitosis. By inhibiting Aurora B, Barasertib disrupts chromosome alignment and segregation, leading to failed cell division (cytokinesis), the formation of polyploid cells, and ultimately apoptosis (programmed cell death) in cancer cells.^{[2][3][5][6][7]}

Q2: What is the solubility of **Barasertib dihydrochloride** in DMSO?

The solubility of Barasertib and its active form in DMSO is reported by various suppliers, with some variations. It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can

significantly reduce solubility.[8][9]

Q3: How should I prepare a stock solution of **Barasertib dihydrochloride** in DMSO?

To prepare a stock solution, it is recommended to use fresh, high-purity DMSO.[8][9] The process can be aided by warming the solution to 37°C for 10 minutes and/or using an ultrasonic bath to ensure complete dissolution.[10][11] For long-term storage, it is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1]

Q4: For how long can I store the DMSO stock solution?

Stock solutions of Barasertib in DMSO can be stored at -20°C for several months or at -80°C for up to a year, depending on the supplier's recommendation.[1][10] To prevent degradation from repeated freeze-thaw cycles, it is best to store the solution in aliquots.[1]

Q5: Is **Barasertib dihydrochloride** soluble in aqueous solutions?

Barasertib dihydrochloride is generally considered insoluble in water.[8] For in vivo studies or cell culture experiments that require aqueous dilutions, it is common to first dissolve the compound in DMSO and then further dilute it in an appropriate aqueous buffer or media. However, care must be taken to avoid precipitation.

Troubleshooting Guide: Solubility Issues in DMSO

Problem: I am having difficulty dissolving **Barasertib dihydrochloride** in DMSO, or the solution appears cloudy.

This is a common issue that can often be resolved with the following steps:

- **Use Fresh, Anhydrous DMSO:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly decrease the solubility of **Barasertib dihydrochloride**. [8][9] Always use a fresh, unopened bottle of anhydrous, high-purity DMSO or a bottle that has been properly stored to minimize moisture absorption.
- **Gentle Warming:** Warm the vial containing the compound and DMSO at 37°C for 10-15 minutes. [10][11] This can help increase the solubility. Avoid excessive heat, as it may

degrade the compound.

- **Sonication:** Use an ultrasonic bath to agitate the solution for a short period.[\[10\]](#)[\[11\]](#)[\[12\]](#)
Sonication can help break up any clumps of powder and facilitate dissolution.
- **Vortexing:** After warming or sonication, vortex the solution thoroughly to ensure it is homogenous.

If you continue to experience issues, consider the concentration of your stock solution. While high concentrations are achievable, preparing a slightly lower concentration may be necessary if solubility issues persist.

Data Summary

Table 1: Reported Solubility of Barasertib and its Active Form in DMSO

Compound Name	Supplier/Source	Reported Solubility in DMSO	Molar Concentration
Barasertib (AZD1152-HQPA)	Selleck Chemicals	100 mg/mL	197.02 mM
AZD1152	GlpBio	>5.9 mg/mL	Not specified
AZD1152-HQPA	Abcam	Soluble to 25 mM	25 mM
Barasertib	TargetMol	33 mg/mL	56.17 mM
Barasertib-HQPA	APExBIO	≥25.4 mg/mL (>10 mM)	>10 mM
Barasertib-HQPA	MedchemExpress	≥ 22 mg/mL	43.34 mM

Note: The actual solubility may vary slightly depending on the specific batch of the compound and the purity of the DMSO used.[\[10\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of Barasertib-HQPA in DMSO

Materials:

- Barasertib-HQPA (Molecular Weight: 507.56 g/mol)^[4]
- Anhydrous, high-purity DMSO

Procedure:

- Calculate the mass of Barasertib-HQPA required. For 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 507.56 \text{ g/mol} = 0.0050756 \text{ g} = 5.08 \text{ mg}$
- Weigh out 5.08 mg of Barasertib-HQPA powder into a sterile microcentrifuge tube.
- Add 1 mL of fresh, anhydrous DMSO to the tube.
- Vortex the solution thoroughly for 1-2 minutes.
- If the compound is not fully dissolved, warm the tube at 37°C for 10 minutes and vortex again. Alternatively, place the tube in an ultrasonic bath for 5-10 minutes.
- Once the solution is clear, aliquot it into single-use, light-protected tubes.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Example Formulation for In Vivo Studies

For animal experiments, a co-solvent formulation is often required to keep the compound in solution upon injection. The following is a general example and may need optimization for your specific application.

Materials:

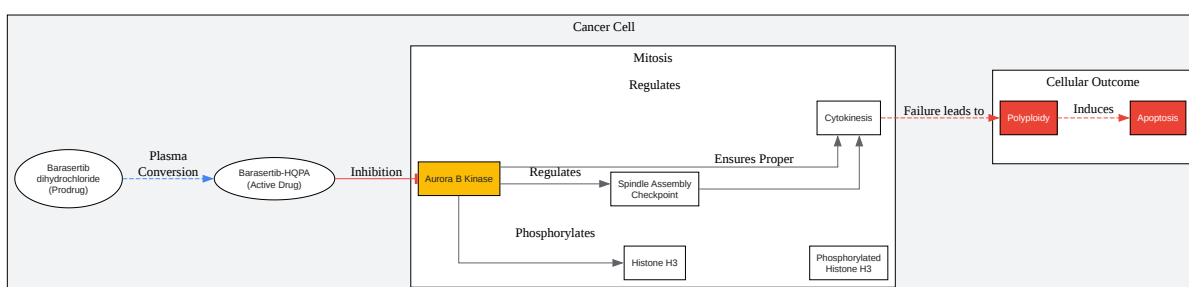
- 100 mg/mL Barasertib-HQPA in DMSO stock solution
- PEG300
- Tween-80

- Sterile ddH₂O or saline

Procedure:

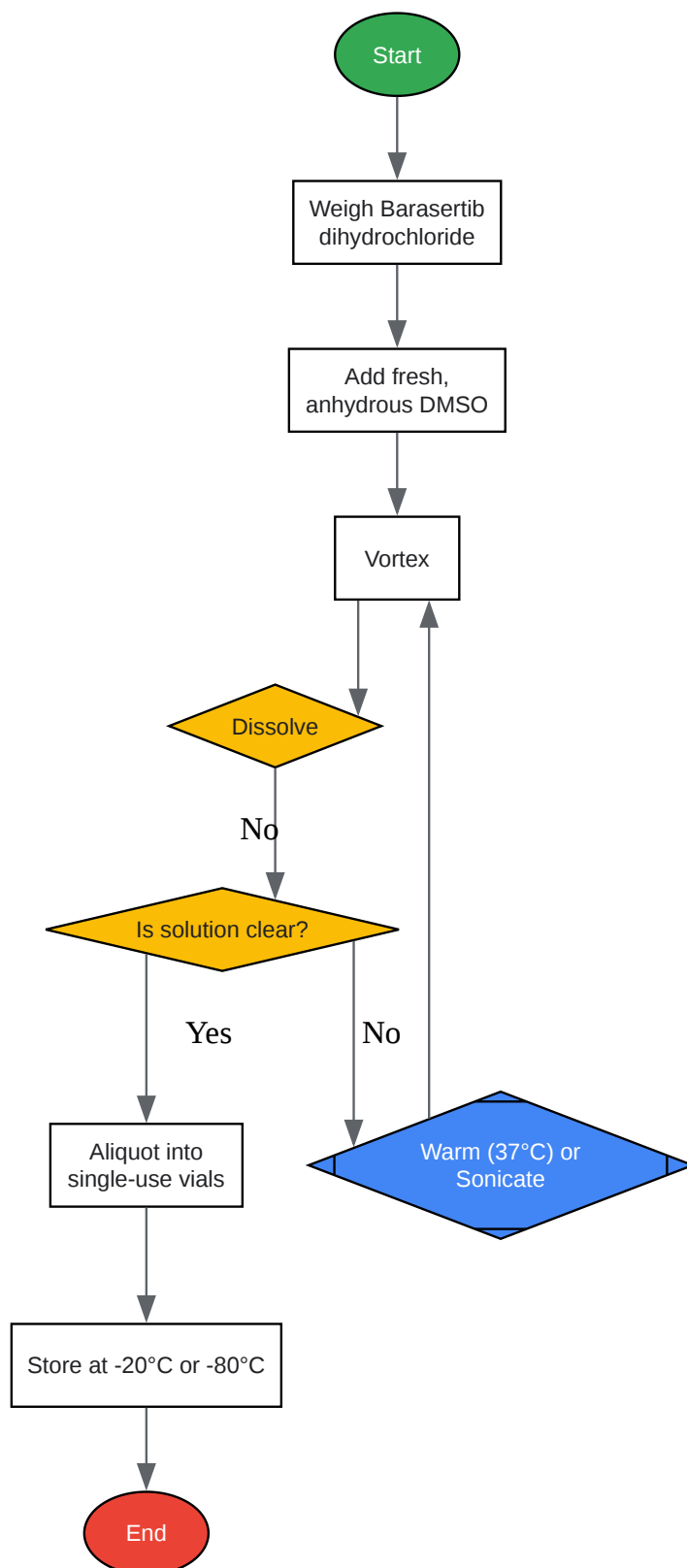
- To prepare 1 mL of the final formulation, start with 50 μ L of a 100 mg/mL clear DMSO stock solution of Barasertib-HQPA.[8]
- Add 400 μ L of PEG300 and mix until the solution is clear.[8]
- Add 50 μ L of Tween-80 to the mixture and mix until clear.[8]
- Add 500 μ L of sterile ddH₂O or saline to bring the final volume to 1 mL.[8]
- Mix thoroughly. This formulation should be prepared fresh and used immediately for optimal results.[8]

Visualizations



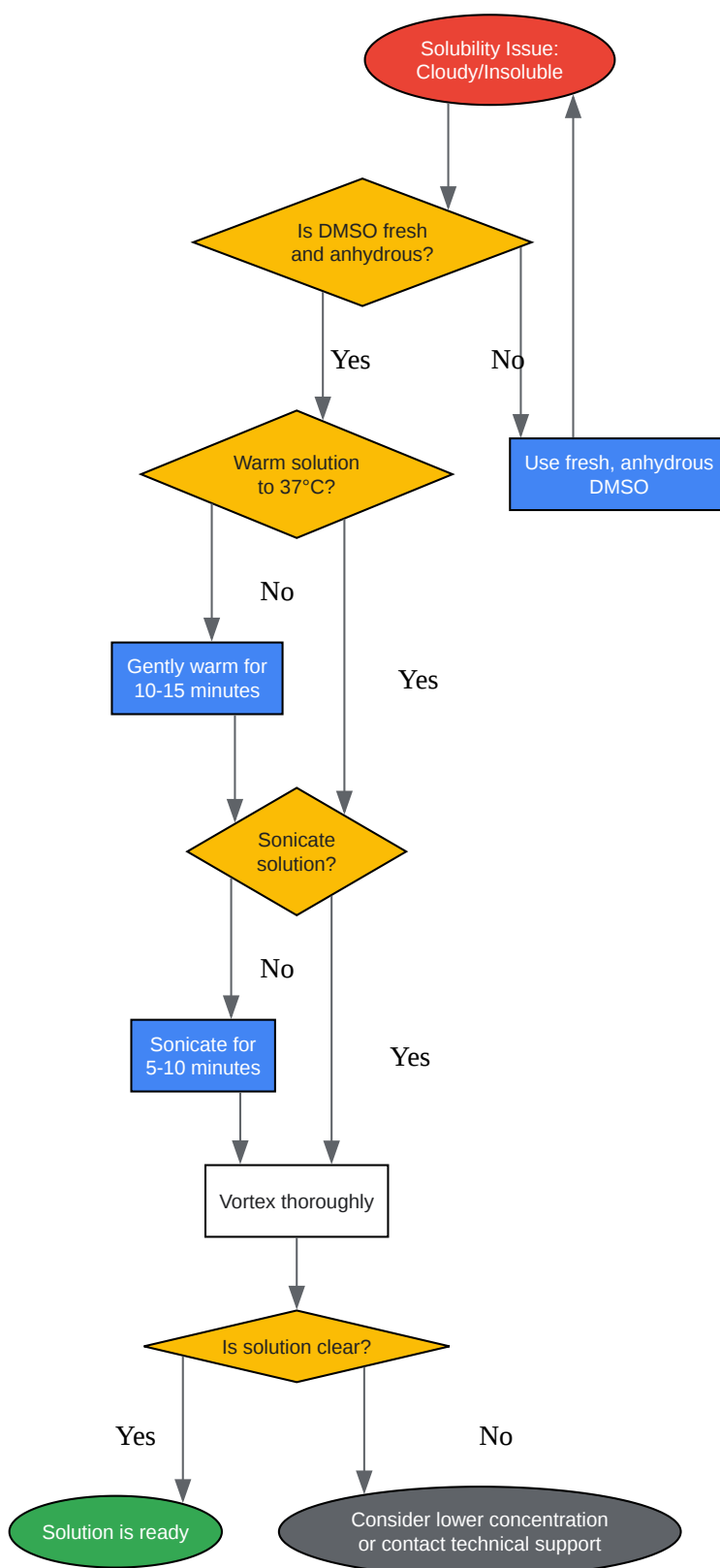
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Caption: Mechanism of action of **Barasertib dihydrochloride**.



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Caption: Workflow for preparing a Barasertib stock solution.



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Caption: Troubleshooting logic for solubility issues.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AZD1152 (Baracertib) [openinnovation.astrazeneca.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. axonmedchem.com [axonmedchem.com]
- 5. Alisertib and Barasertib Induce Cell Cycle Arrest and Mitochondria-Related Cell Death in Multiple Myeloma with Enhanced Efficacy Through Sequential Combination with BH3-Mimetics and Panobinostat - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Mechanism of action and therapeutic efficacy of Aurora kinase B inhibition in MYC overexpressing medulloblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Aurora Kinase B Inhibitor Barasertib Inhibits Growth of Small-cell Lung Cancer Lines - LKT Labs [lktlabs.com]
- 8. selleckchem.com [selleckchem.com]
- 9. selleck.co.jp [selleck.co.jp]
- 10. glpbio.com [glpbio.com]
- 11. apexbt.com [apexbt.com]
- 12. Barasertib | Aurora Kinase | Apoptosis | TargetMol [targetmol.com]
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